

Atazanavir-d5: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: Atazanavir-d5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **Atazanavir-d5** (CAS No. 1132747-14-8), a deuterated analog of the HIV-1 protease inhibitor Atazanavir.^{[1][2][3]} Given that deuterated compounds generally exhibit similar toxicological profiles to their parent compounds, this guide also incorporates relevant safety data for Atazanavir where specific data for the d5-labeled version is not available. This information is intended to support safe laboratory practices and proper risk assessment.

Chemical and Physical Properties

Atazanavir-d5 is a stable, isotopically labeled form of Atazanavir, primarily used as a reference standard in pharmaceutical research and development.^[1] Its fundamental properties are summarized below.

| Property | Value | Source |
|---------------------|--|--------|
| Chemical Name | Methyl ((5S,8S,9S,14S)-5-(tert-butyl)-9-hydroxy-15,15-dimethyl-3,6,13-trioxo-8-((phenyl-d5)methyl)-11-(4-(pyridin-2-yl)benzyl)-2-oxa-4,7,11,12-tetraazahexadecan-14-yl)carbamate | [1] |
| Molecular Formula | C38H47D5N6O7 | [1] |
| Molecular Weight | 709.9 g/mol | [1] |
| Appearance | White to Off-White Solid | [4] |
| Melting Point | 197-200°C | [4] |
| Solubility | Slightly soluble in Chloroform, Ethanol (with sonication), and Methanol. | [4] |
| Storage Temperature | -20°C | [2][4] |

Hazard Identification and Health Effects

While specific hazard data for **Atazanavir-d5** is limited, the parent compound, Atazanavir, is known to pose certain health risks. Researchers should assume **Atazanavir-d5** carries similar potential hazards.

Potential Health Effects:[1]

- Eye Contact: May cause irritation.
- Skin Contact: May cause irritation.
- Ingestion: May be harmful if swallowed.
- Inhalation: May cause respiratory tract irritation.

Chronic Health Effects: Prolonged or repeated exposure to Atazanavir may cause damage to organs, particularly the heart and liver.[5]

Toxicological Data

Toxicological studies have been conducted on the parent compound, Atazanavir. These findings provide a basis for assessing the potential toxicity of **Atazanavir-d5**.

| Study Type | Species | Route | Key Findings | Source |
|-------------------------------------|------------------|-------|---|--------|
| Acute Oral Toxicity | Mice | Oral | Minimal lethal doses were 1600 mg/kg in males and 800 mg/kg in females. | [6] |
| Acute Oral Toxicity | Rats | Oral | Well-tolerated up to 1600 mg/kg. | [6] |
| Genotoxicity | In vitro/In vivo | N/A | Considered to pose no genotoxic risk to humans. | [6] |
| Reproductive/Developmental Toxicity | Rats | Oral | No selective developmental toxicity and no effects on reproductive function or fertility at exposures equivalent to three times the recommended human daily dose. | [6] |

Handling and Personal Protective Equipment (PPE)

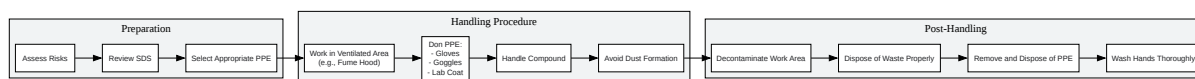
Safe handling of **Atazanavir-d5** requires adherence to standard laboratory safety protocols and the use of appropriate personal protective equipment.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a laboratory hood.[7]

Personal Protective Equipment

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[8][9]
- Skin Protection: Wear protective gloves and a lab coat.[8][9]
- Respiratory Protection: For operations that may generate dust, a self-contained breathing apparatus should be worn to avoid dust formation.[1]



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Caption: Workflow for the safe handling of **Atazanavir-d5**.

First Aid Measures

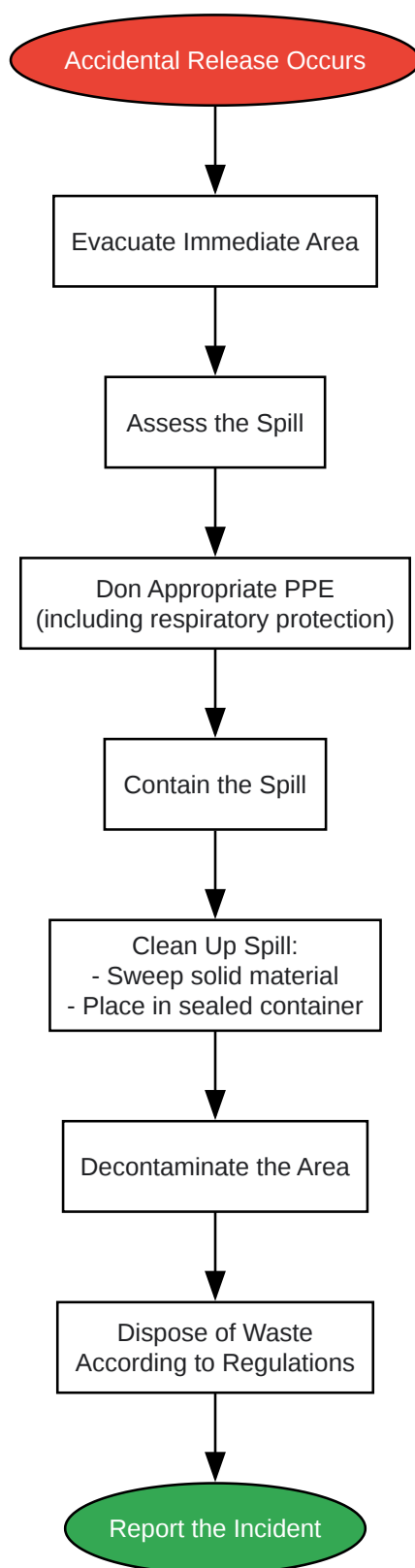
In the event of exposure to **Atazanavir-d5**, the following first aid measures should be taken:

| Exposure Route | First Aid Procedure | Source |
|----------------|--|---|
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. | [5] [8] |
| Skin Contact | Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention. | [5] [8] |
| Ingestion | Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur. | [5] [8] |
| Inhalation | Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur. | [1] [8] |

Accidental Release Measures

In case of a spill or accidental release, follow these procedures:

- Personal Precautions: Wear appropriate personal protective equipment, including a self-contained breathing apparatus, to avoid dust formation.[\[1\]](#)
- Containment and Cleanup: Sweep up the spilled material and place it into a suitable container for disposal.[\[8\]](#) Provide adequate ventilation.[\[1\]](#) Wash the spill area with plenty of water.[\[1\]](#)



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